

Application Notes and Protocols for Evaluating the Efficacy of Fujianmycin B

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Compound of Interest

Compound Name: *Fujianmycin B*

Cat. No.: *B15594610*

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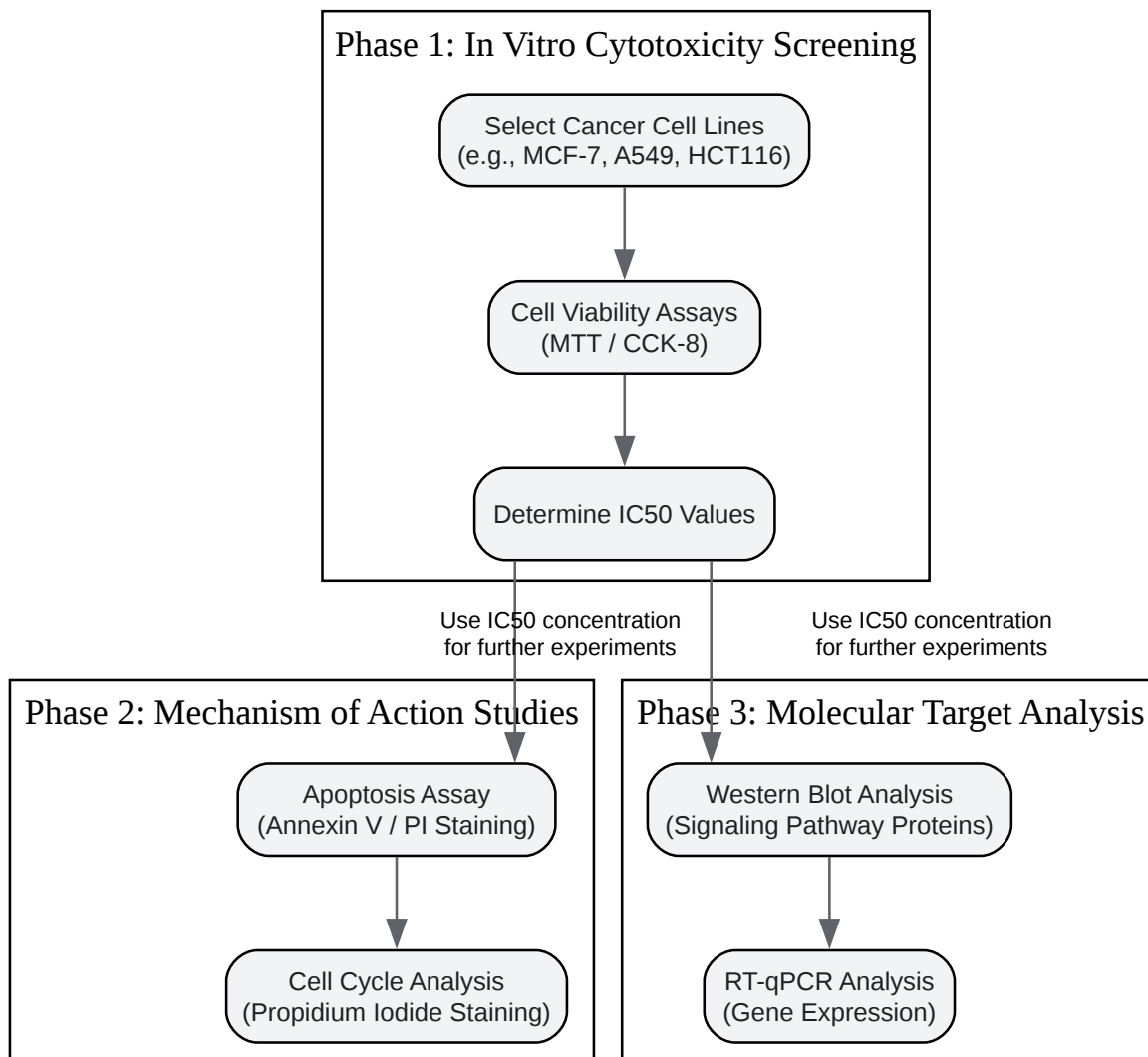
For Researchers, Scientists, and Drug Development Professionals

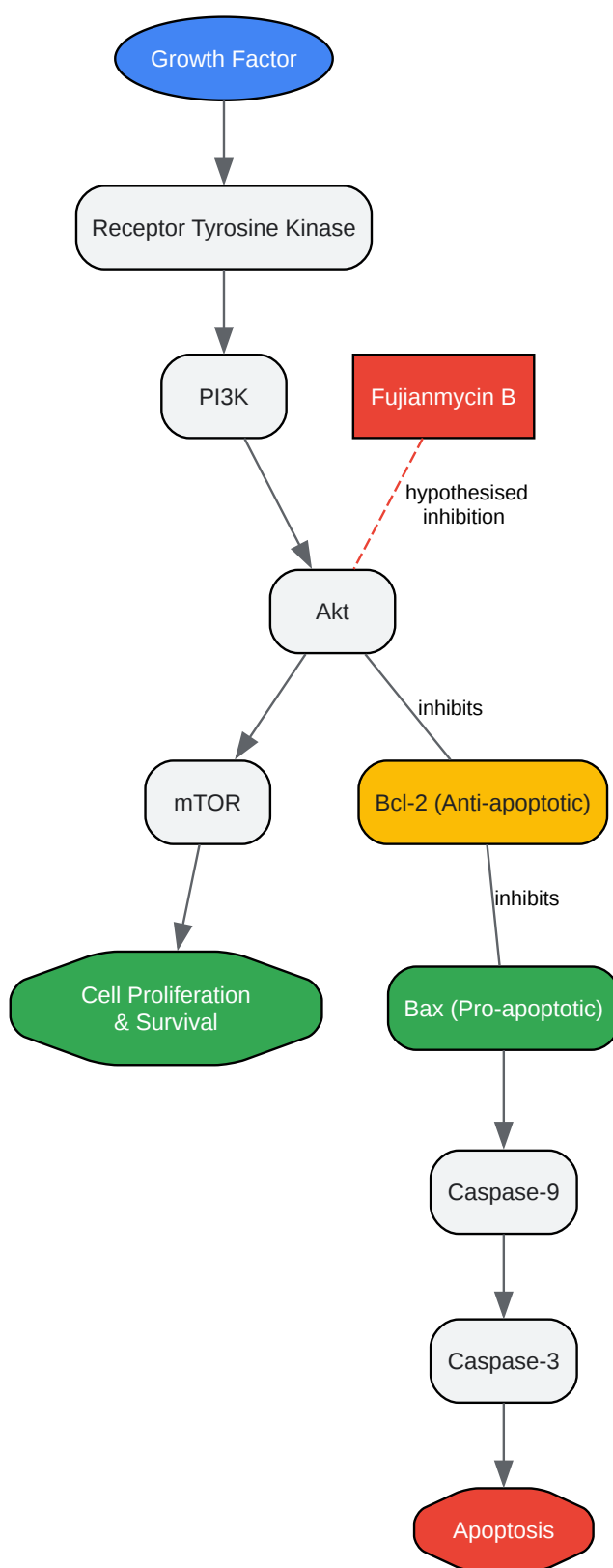
Introduction

Fujianmycin B is an angucyclinone natural product isolated from *Streptomyces* species[1][2]. The angucyclinone class of compounds has demonstrated a variety of biological activities, including potential antitumor properties[3]. These application notes provide a comprehensive experimental framework to systematically evaluate the efficacy of **Fujianmycin B** as a potential anticancer agent. The protocols outlined below detail methods for assessing its impact on cell viability, apoptosis, cell cycle progression, and key signaling pathways in cancer cells.

Experimental Design Overview

The experimental workflow is designed to progress from a broad assessment of cytotoxic activity to a more detailed investigation of the underlying molecular mechanisms.





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References

- 1. Fujianmycin C, A bioactive angucyclinone from a marine derived Streptomyces sp. B6219 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. [A new species of Streptomyces--producing fujianmycins A and B] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Antitumor Compounds from Marine Actinomycetes - PMC [pmc.ncbi.nlm.nih.gov]
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